

Basic physical properties of ammonium tetraborate.

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Compound of Interest

Compound Name: Ammonium borate

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An In-depth Technical Guide to the Core Physical Properties of Ammonium Tetraborate

This technical guide provides a comprehensive overview of the fundamental physical properties of ammonium tetraborate, with a primary focus on its common hydrated form, ammonium tetraborate tetrahydrate ((NH₄)₂B₄O₇·4H₂O). This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound.

Chemical Identity and Forms

Ammonium tetraborate is an inorganic salt that exists in both anhydrous ((NH₄)₂B₄O₇) and hydrated forms. The most common and stable form is the tetrahydrate, which crystallizes from aqueous solutions.[1][2] The anhydrous form can be obtained through the dehydration of the hydrated salt upon heating.[3]

Quantitative Physical Properties

The following tables summarize the key physical properties of both anhydrous and tetrahydrate forms of ammonium tetraborate for easy comparison.

Table 1: General and Molar Properties

Property	Ammonium Tetraborate (Anhydrous)	Ammonium Tetraborate Tetrahydrate
Chemical Formula	$(\text{NH}_4)_2\text{B}_4\text{O}_7$	$(\text{NH}_4)_2\text{B}_4\text{O}_7 \cdot 4\text{H}_2\text{O}$
Molecular Weight	191.315 g/mol [1]	263.374 g/mol [1][4][5]
Appearance	-	Colorless crystalline solid[6][7][8]
Crystal System	-	Tetragonal[1]

Table 2: Thermophysical and Solubility Properties

Property	Ammonium Tetraborate (Anhydrous)	Ammonium Tetraborate Tetrahydrate
Density	1.58 g/cm ³ [1][2]	2.37 g/cm ³ [1]
Melting Point	Decomposes[2][3][7][8][9]	Decomposes at 87 °C[1]
Boiling Point	Decomposes	Decomposes
pH of Aqueous Solution	-	~8.8[2][10][11]
Solubility in Water	See Table 3	See Table 3

Table 3: Solubility in Water at Various Temperatures[1][2][3]

Temperature (°C)	Solubility of Anhydrous Form (g/100 g H ₂ O)	Solubility of Tetrahydrate Form (g/100 g H ₂ O)
0	3.75	~5.2
10	~3.9	5.3
20	~5.3	7.27
25	9.00	~12.5
50	21.2	-
90	52.7	-

Spectroscopic and Structural Data

The crystal structure of ammonium tetraborate tetrahydrate is tetragonal.[1] Spectroscopic methods such as Fourier-Transform Infrared (FTIR) and Raman spectroscopy are crucial for identifying the vibrational modes of the tetraborate anion and the ammonium cation.

A study on a related dihydrate, $(\text{NH}_4)_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 2\text{H}_2\text{O}$, provides insights into the expected spectral features. The FTIR and Raman spectra show characteristic bands for B-O stretching and bending vibrations, as well as the vibrational modes of the NH_4^+ ion.[7]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of ammonium tetraborate are outlined below. These are general methodologies commonly employed for inorganic salts.

Synthesis of Ammonium Tetraborate Tetrahydrate

Ammonium tetraborate tetrahydrate is typically synthesized via the reaction of boric acid (H_3BO_3) with an aqueous solution of ammonia (ammonium hydroxide, NH_4OH).[1][4]

- Reaction: $4\text{H}_3\text{BO}_3 + 2\text{NH}_4\text{OH} \rightarrow (\text{NH}_4)_2\text{B}_4\text{O}_7 + 7\text{H}_2\text{O}$ [1][4]
- Procedure: A hot solution of boric acid is prepared, and ammonia solution is added portion-wise with stirring. The reaction is exothermic. After the reaction ceases, the solution is filtered

and allowed to cool for crystallization of ammonium tetraborate tetrahydrate.[1] For the preparation of 100g of the tetrahydrate, approximately 93.91g of boric acid and 106.45g of 25% ammonia solution are required.[1][4]

Density Determination

The density of solid ammonium tetraborate can be determined using several standard methods:

- **Gas Pycnometry:** This technique measures the volume of a known mass of the solid by displacing an inert gas, typically helium. This method is suitable for determining the true density of the crystalline material.
- **Buoyancy Method (Archimedes' Principle):** This method involves weighing the sample in air and then in a liquid of known density (in which the sample is insoluble). The difference in weight is used to calculate the volume of the displaced liquid, and thus the density of the sample. This method is described in standards such as ASTM D792 and ISO 1183-1.

Solubility Measurement

The solubility of ammonium tetraborate in water can be determined by the following methods:

- **Shake-Flask Method:** An excess amount of the solid is added to a known volume of water at a specific temperature. The mixture is agitated for an extended period (e.g., 24 hours) to ensure equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved solid is determined by a suitable analytical technique, such as titration or gravimetric analysis after evaporation of the solvent.
- **Headspace Gas Chromatography:** A volatile compound is added to the solution. The partitioning of this volatile compound between the liquid and vapor phases changes with the salt concentration. By measuring the concentration of the volatile compound in the headspace, the saturation point of the salt can be determined.[6]
- **Nephelometry:** This method measures the light scattered by suspended particles in a solution. It can be used to determine the point at which a solid begins to precipitate from a solution, thus indicating its solubility limit.

Thermal Analysis

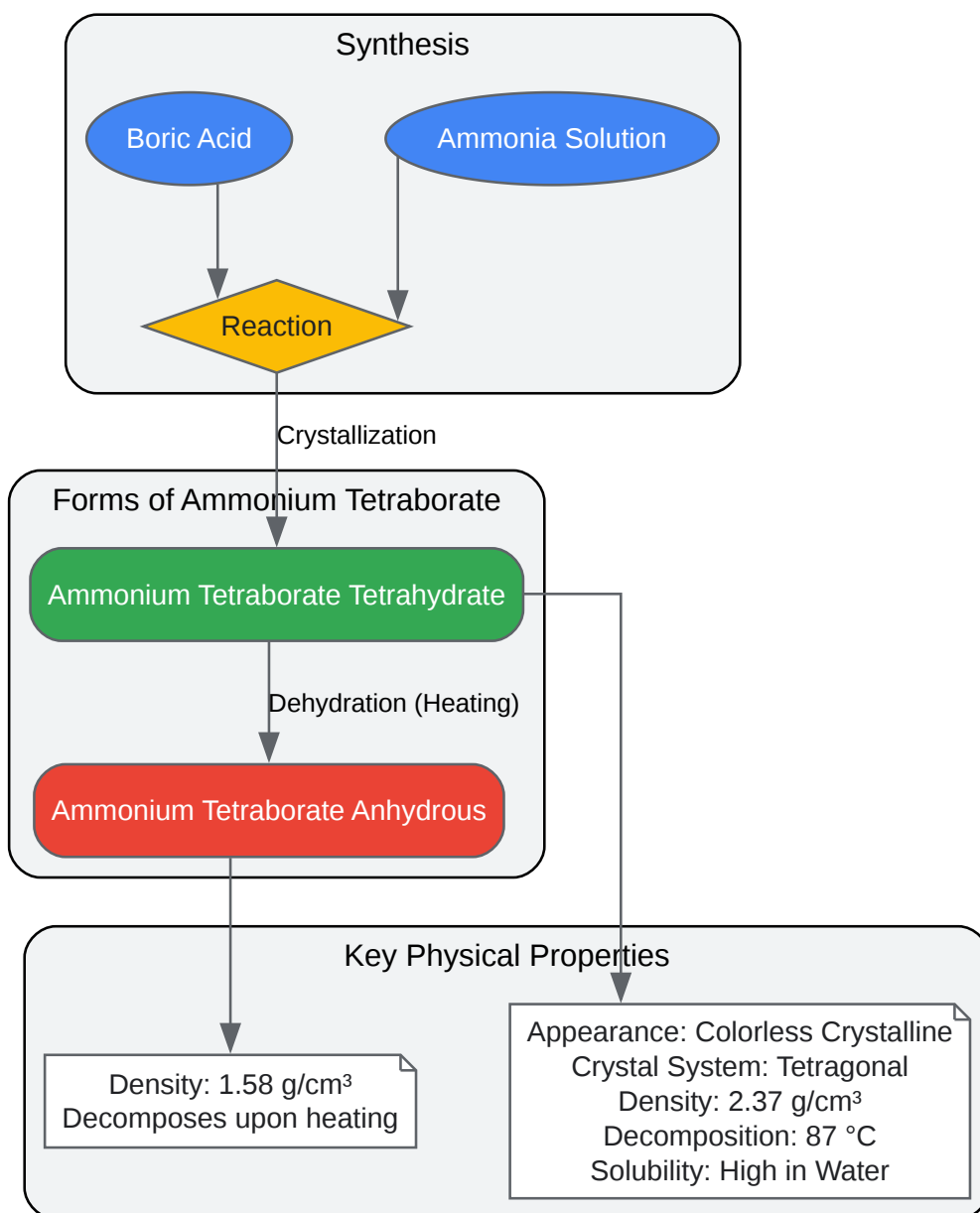
The decomposition behavior of ammonium tetraborate is studied using thermal analysis techniques:

- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature. For ammonium tetraborate tetrahydrate, TGA can be used to identify the temperature ranges for dehydration and subsequent decomposition.
- Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC): These techniques measure the difference in temperature or heat flow between a sample and a reference material as a function of temperature. They are used to detect endothermic and exothermic processes, such as dehydration and decomposition. Studies have shown that the dehydration of ammonium tetraborate tetrahydrate occurs in a broad peak between 70°C and 250°C.^[3]

Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the synthesis of ammonium tetraborate and its different forms, along with their key physical characteristics.

Logical Flow of Ammonium Tetraborate Properties

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Caption: Synthesis and properties of ammonium tetraborate forms.

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